

An In-depth Technical Guide on the Structure of 22-Methyltetracosanoyl-CoA

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Compound of Interest

Compound Name: 22-Methyltetracosanoyl-CoA

Cat. No.: B15546971

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This guide provides a detailed description of the molecular structure of **22-Methyltetracosanoyl-CoA**, a vital molecule in various biochemical pathways. The information is intended for researchers, scientists, and professionals in the field of drug development.

Molecular Structure Overview

22-Methyltetracosanoyl-CoA is a long-chain acyl-Coenzyme A derivative. Its structure consists of three primary components: a long-chain fatty acyl group, a pantothenic acid unit, and a 3'-phosphoadenosine moiety. The fatty acyl component is 22-methyltetracosanoic acid, which is a 24-carbon saturated fatty acid with a methyl group located at the 22nd carbon position. This acyl group is linked to the sulfhydryl group of Coenzyme A via a high-energy thioester bond.

The molecular formula for **22-Methyltetracosanoyl-CoA** is $C_{46}H_{84}N_7O_{17}P_3S$, and it has a molecular weight of 1132.18 g/mol [\[1\]](#)

Structural Components

The intricate structure of **22-Methyltetracosanoyl-CoA** can be broken down into the following key parts:

- 22-Methyltetracosanoyl Group:** This is a saturated acyl chain composed of 24 carbon atoms. A methyl group (CH_3) is attached to the carbon atom at position 22. The systematic name for this fatty acid is 22-methyltetracosanoic acid.

- Coenzyme A (CoA): Coenzyme A is a complex molecule that acts as a carrier for acyl groups in numerous metabolic reactions.^[2] It is itself composed of several distinct parts:
 - β -Mercaptoethylamine: This is the terminal portion of CoA containing a sulfhydryl (-SH) group. In **22-Methyltetracosanoyl-CoA**, this sulfhydryl group forms a thioester bond with the carboxyl group of 22-methyltetracosanoic acid.
 - Pantothenic Acid (Vitamin B5): This part of the molecule is an amide formed between pantoic acid and β -alanine.
 - 3'-Phosphoadenosine Diphosphate: This consists of an adenosine molecule that is phosphorylated at the 3' position of the ribose sugar and has a diphosphate group attached to the 5' position.

The overall structure is a linear chain of the 22-methyltetracosanoyl group linked to the intricate Coenzyme A molecule.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₄₆ H ₈₄ N ₇ O ₁₇ P ₃ S
Molecular Weight	1132.18 g/mol ^[1]
Carbon Chain Length	24
Methyl Group Position	22

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of long-chain acyl-CoA molecules can be found in specialized biochemical literature. Common methodologies include:

- Synthesis: The chemical synthesis of **22-Methyltetracosanoyl-CoA** can be achieved by activating 22-methyltetracosanoic acid to its corresponding acyl chloride or other reactive derivative, followed by reaction with Coenzyme A in a suitable buffer. Purification is typically performed using chromatographic techniques such as High-Performance Liquid Chromatography (HPLC).

- **Structural Elucidation:** The structure of **22-Methyltetracosanoyl-CoA** can be confirmed using a combination of mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. High-resolution mass spectrometry provides an accurate mass measurement, confirming the elemental composition. ^1H and ^{13}C NMR spectroscopy can be used to identify the specific locations of the methyl group and to confirm the overall structure of the molecule.

Molecular Structure Visualization

The following diagram illustrates the chemical structure of **22-Methyltetracosanoyl-CoA**, highlighting its key functional groups.

Caption: Chemical structure of **22-Methyltetracosanoyl-CoA**.

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References

- 1. alfachemic.com [alfachemic.com]
- 2. Coenzyme A - Wikipedia [en.wikipedia.org]
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